

# Personal protective equipment for handling EVT801

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## Compound of Interest

Compound Name: EVT801

Cat. No.: B13904842

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## Essential Safety and Handling Guide for EVT801

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This document provides essential safety and logistical information for handling the selective VEGFR-3 inhibitor, **EVT801**, in a laboratory setting. The information herein is intended to supplement, not replace, formal safety training and institutional protocols. Researchers, scientists, and drug development professionals should use this guide as a procedural resource for the safe handling, storage, and disposal of **EVT801**.

## Compound Information and Quantitative Data

**EVT801** is an orally active and selective small molecule inhibitor of Vascular Endothelial Growth Factor Receptor-3 (VEGFR-3). It has been shown to inhibit tumor angiogenesis and lymphangiogenesis. The following tables summarize key quantitative data for **EVT801**.

Chemical Properties	
Molecular Formula	C <sub>19</sub> H <sub>21</sub> N <sub>5</sub> O <sub>3</sub>
Molecular Weight	367.41 g/mol
CAS Number	1412453-70-3
Appearance	Solid
Solubility	Soluble in DMSO
Biological Activity (IC <sub>50</sub> Values)	
VEGFR-3	11 nM (cell-free), 39 nM (in HEK293 cells)[1]
VEGFR-1	2130 nM (in HEK293 cells)[1]
VEGFR-2	260 nM (in HEK293 cells)[1]
VEGF-C induced hLMVEC proliferation	15 nM[1]
VEGF-D induced hLMVEC proliferation	8 nM[1]
VEGF-A induced hLMVEC proliferation	155 nM[1]

## Hazard Identification and Personal Protective Equipment (PPE)

Disclaimer: No official Safety Data Sheet (SDS) for **EVT801** was publicly available at the time of this writing. The following recommendations are based on general best practices for handling potent, biologically active small molecule compounds in a research laboratory. A formal risk assessment should be conducted by a qualified safety professional at your institution.

### Potential Hazards:

- The toxicological properties of **EVT801** have not been fully investigated.
- As a potent kinase inhibitor, it may have off-target effects and could be harmful if inhaled, ingested, or absorbed through the skin.

- Clinical trials have reported that **EVT801** was generally well-tolerated in humans, with most toxicities being mild to moderate and transient in nature.[2][3][4] However, these observations were in a controlled clinical setting with specific dosing regimens.

#### Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Recommendations
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or chemical safety goggles are mandatory.
Skin and Body Protection	A laboratory coat must be worn. Consider additional protection such as disposable sleeves for larger quantities.
Respiratory Protection	When handling the solid compound outside of a certified chemical fume hood or ventilated balance enclosure, a NIOSH-approved respirator (e.g., N95 or higher) is recommended to prevent inhalation of fine particles.

## Operational Plan for Handling and Storage

### Engineering Controls

- Weighing and Aliquoting:** All handling of the solid form of **EVT801** should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Solution Preparation:** Preparation of stock solutions and dilutions should also be conducted in a chemical fume hood.

## Storage

- Solid Form: Store the solid compound at -20°C in a tightly sealed container, protected from light and moisture.
- Solutions: Store stock solutions in DMSO at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

## Experimental Protocols

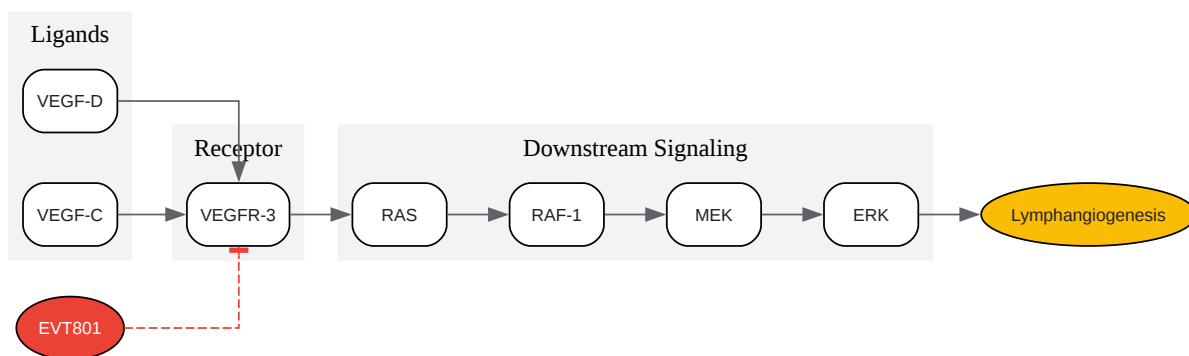
### Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Tare a sterile, chemically-resistant microcentrifuge tube or vial inside a ventilated balance enclosure.
- Weighing: Carefully weigh the desired amount of **EVT801** solid into the tared container. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.367 mg of **EVT801**.
- Solubilization: In a chemical fume hood, add the appropriate volume of anhydrous DMSO to the solid. Using the example above, add 100 µL of DMSO.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 40°C) may be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C or -80°C in a tightly sealed container.

## Disposal Plan

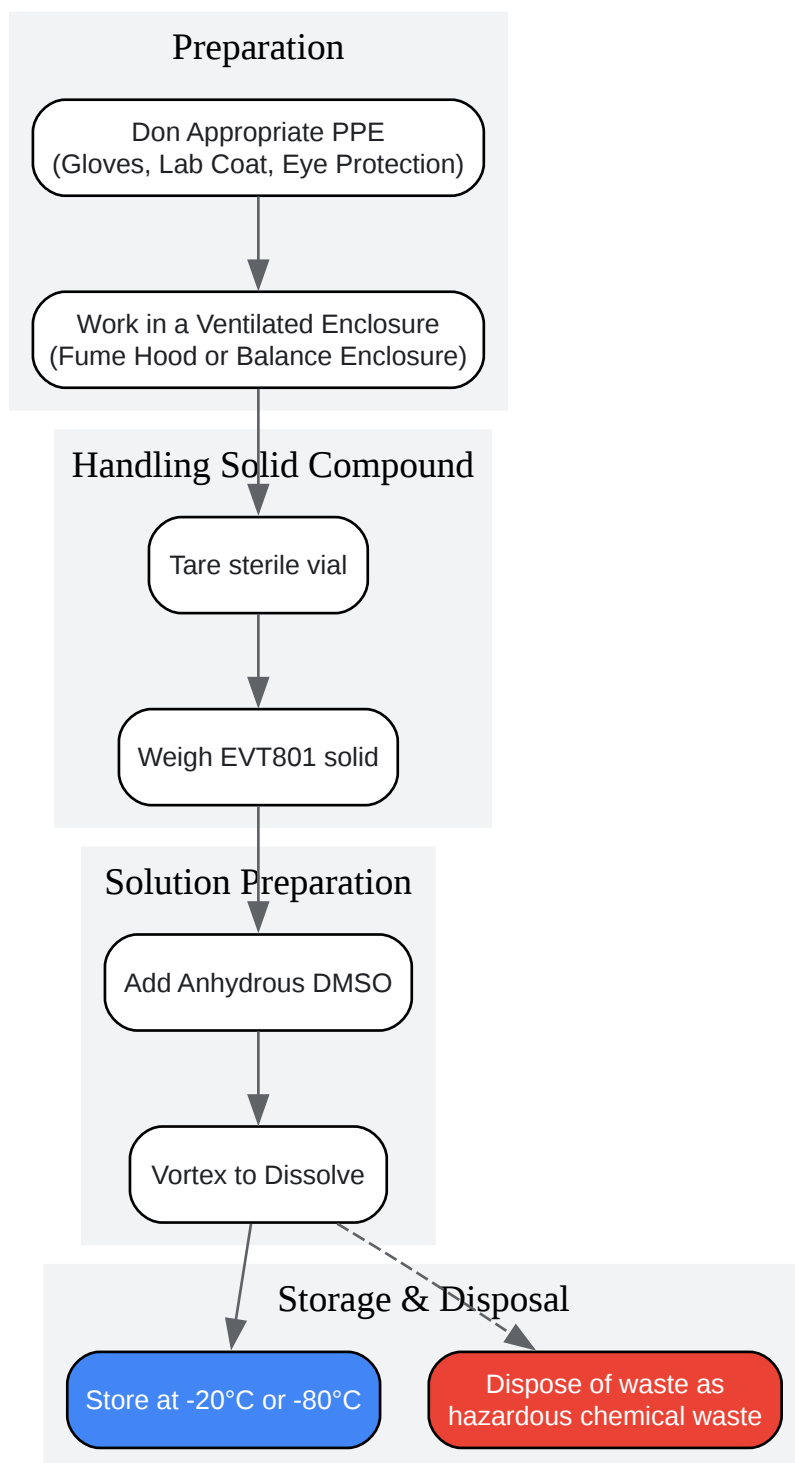
All waste containing **EVT801**, including empty containers, contaminated PPE, and unused solutions, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **EVT801** down the drain.

## Signaling Pathway and Experimental Workflow Diagrams



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Caption: Simplified signaling pathway of VEGFR-3 and the inhibitory action of **EVT801**.



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